

# Altrenogest in Veterinary Reproductive Medicine: A Technical Guide

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## Compound of Interest

Compound Name: Altrenogest

Cat. No.: B1664803

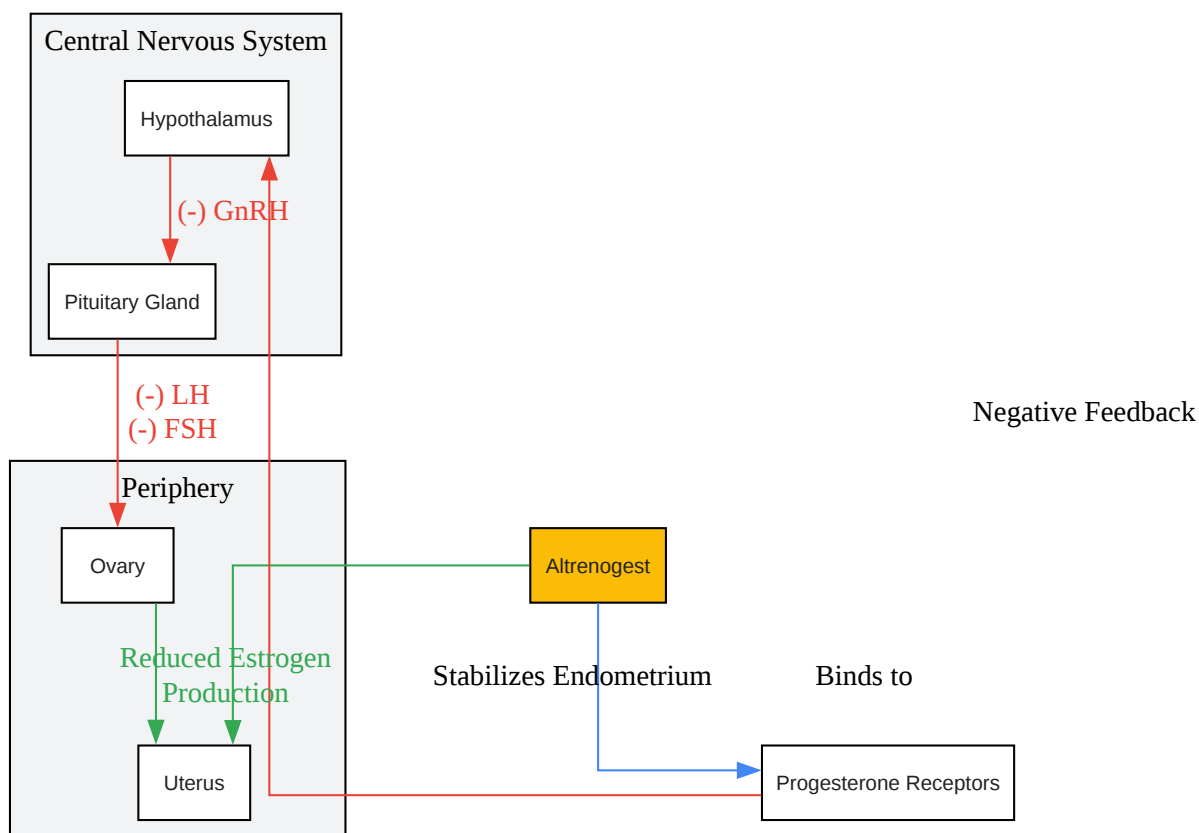
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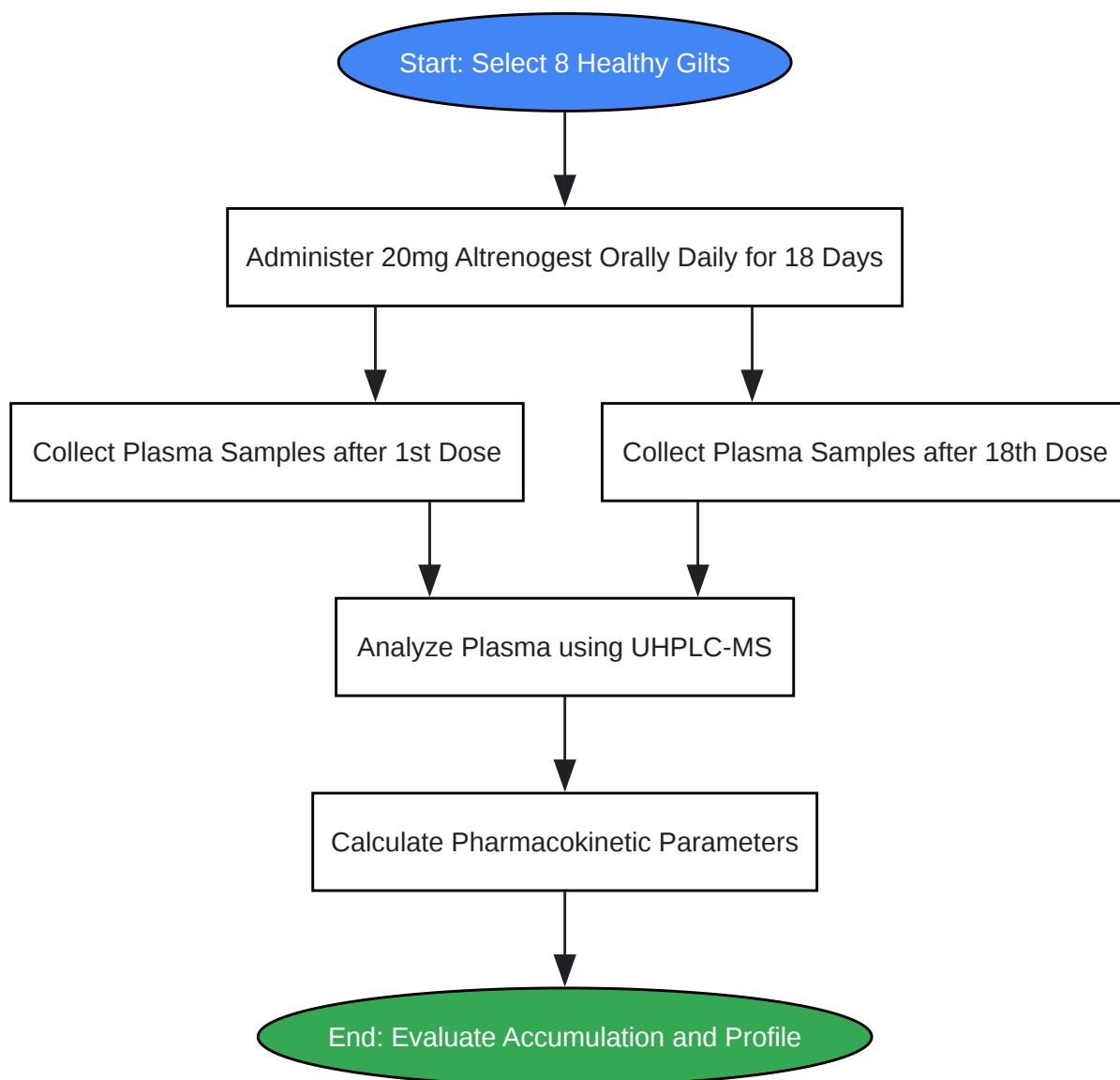
**Altrenogest**, a synthetic progestin, is a cornerstone of reproductive management in various veterinary species, primarily horses and swine. This technical guide provides an in-depth analysis of its core mechanisms, applications, and the scientific data underpinning its use. It is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of **altrenogest**'s role in veterinary reproductive medicine.

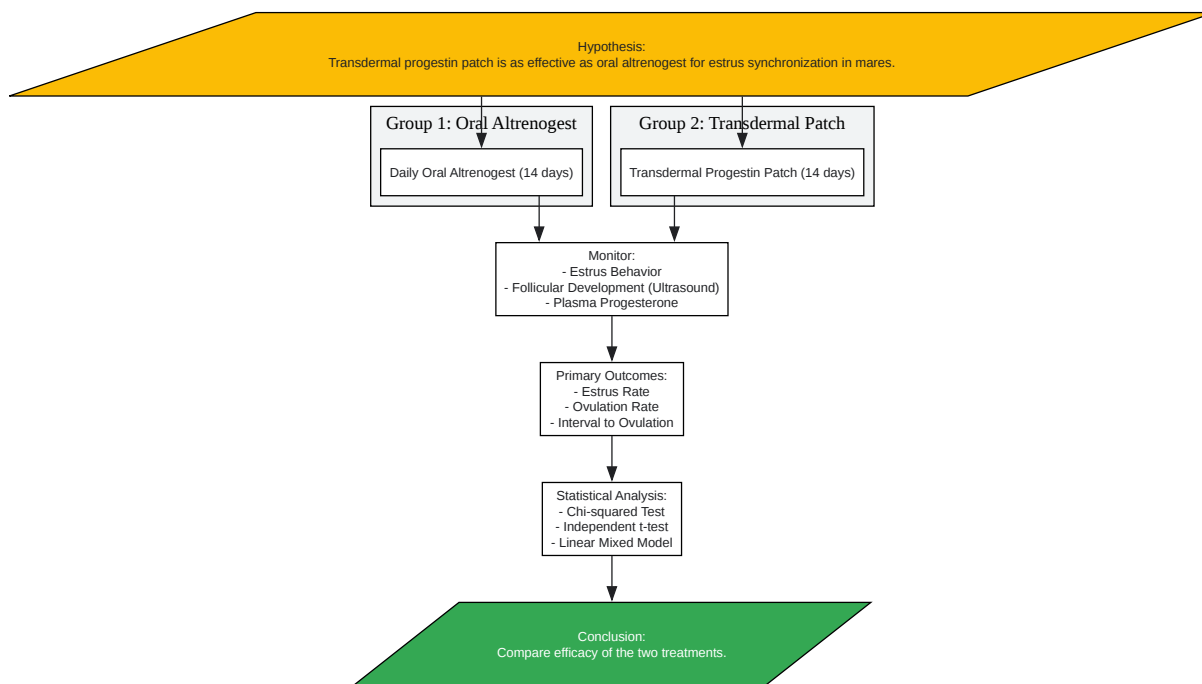
## Mechanism of Action

**Altrenogest** is a synthetic progestogen that mimics the action of natural progesterone.<sup>[1][2]</sup> Its primary mechanism of action involves binding to progesterone receptors, which leads to the suppression of the estrous cycle.<sup>[3]</sup> This is achieved by inhibiting the secretion of gonadotropin-releasing hormone (GnRH) from the hypothalamus.<sup>[3]</sup> The reduction in GnRH subsequently suppresses the release of luteinizing hormone (LH) and, to a lesser extent, follicle-stimulating hormone (FSH) from the pituitary gland, thereby preventing ovulation.<sup>[3]</sup> **Altrenogest** is a potent agonist of both the progesterone receptor (PR) and the androgen receptor (AR).

The following diagram illustrates the signaling pathway of **altrenogest**.







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## References

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